

Application Notes and Protocols: Germanium-73 as a Probe in Perovskite Structure Analysis

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Compound of Interest

Compound Name: Germanium-73

Cat. No.: B084798

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Germanium-based halide perovskites are an emerging class of materials with potential applications in photovoltaics and other optoelectronic devices. A key challenge in the development of these materials is the precise characterization of their atomic-level structure and the influence of local distortions on their properties. **Germanium-73** (

⁷³Ge)

solid-state Nuclear Magnetic Resonance (NMR) spectroscopy offers a powerful, element-specific tool to probe the local environment of the germanium nucleus within the perovskite lattice. Despite being a challenging nucleus to study due to its low gyromagnetic ratio, low natural abundance (7.76%), and large quadrupole moment,

⁷³Ge

NMR can provide invaluable insights into the coordination geometry and electronic structure of the Ge site, which are often inaccessible by conventional characterization methods like X-ray diffraction.^{[1][2][3][4][5]} This document provides detailed application notes and protocols for utilizing

⁷³Ge

NMR as a sensitive probe for structural analysis of germanium halide perovskites.

Principle

The NMR signature of δ_{iso} and the quadrupolar coupling constant (Q)

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Ge is highly sensitive to its local chemical environment.^[1] Key NMR parameters, such as the isotropic chemical shift (δ_{iso})

δ_{iso}

) and the quadrupolar coupling constant (Q)

Q

), are directly influenced by the geometry and electronic nature of the GeX₄ octahedra in CsGeX₃ perovskites (where X = Cl, Br, I).^{[1][6]} Variations in Ge-X bond lengths and X-Ge-X bond angles, which signify distortions in the octahedral symmetry, lead to measurable changes in the δ_{iso} and Q values.

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octahedra in CsGeX₃

33

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Ge NMR spectrum.^[6] Specifically, the quadrupolar coupling constant (Q)

Q

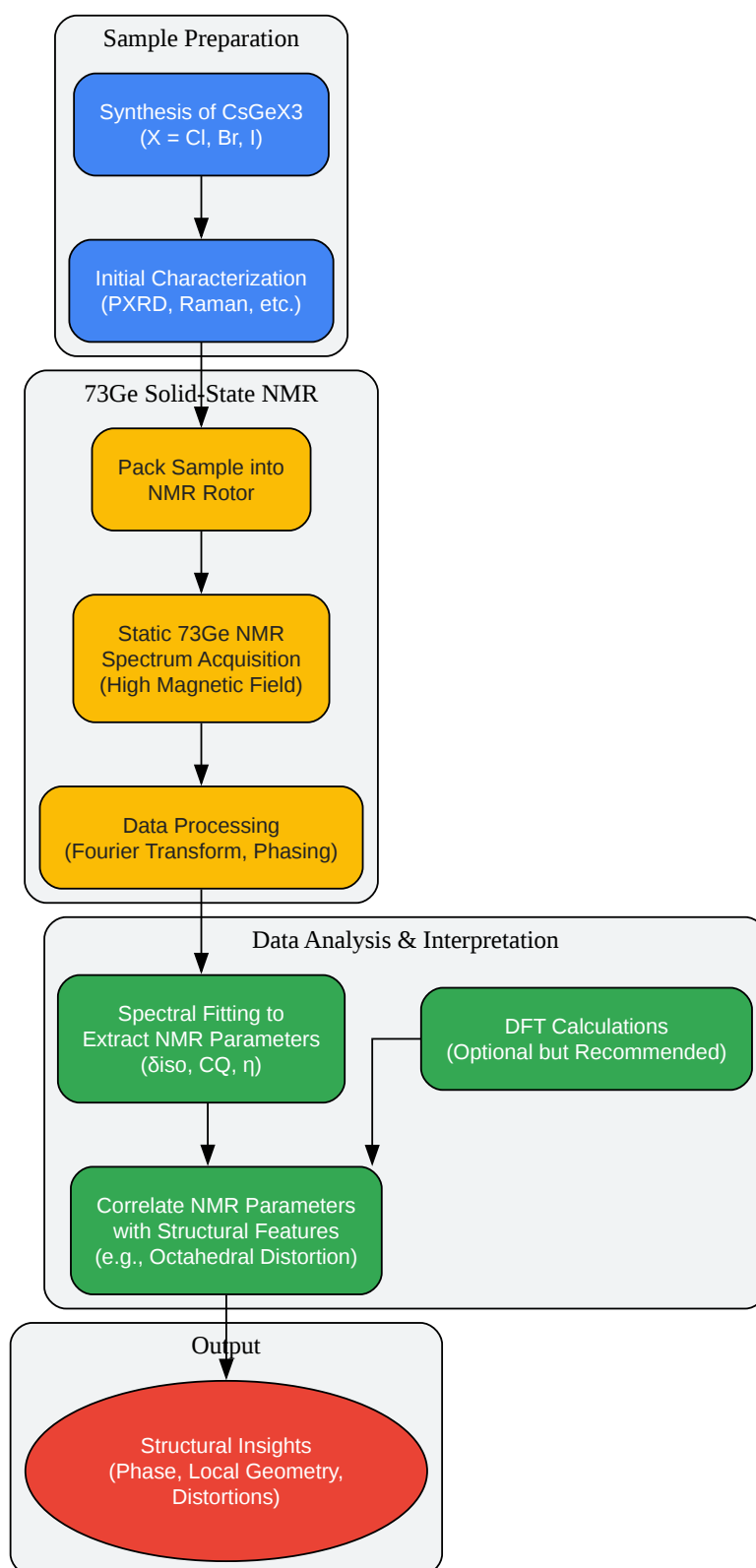
) serves as a robust gauge of the distortion in the symmetric polyhedra.^[6] Therefore, by measuring these NMR parameters, one can gain a detailed understanding of the local structural nuances and phase behavior of these materials.^{[1][2][3][4]}

Experimental Workflow

The following diagram outlines the typical experimental workflow for the analysis of germanium perovskites using

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Ge solid-state NMR.



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Caption: Workflow for perovskite structure analysis using ^{73}Ge NMR.

Protocols

1. Synthesis of Germanium Halide Perovskites (CsGeX

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A facile and scalable synthesis method is employed for producing parent inorganic ABX

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germanium halide perovskites.[\[6\]](#)

- Materials: Cesium halide (CsX), Germanium(II) halide (GeX

22

), anhydrous methanol.

- Procedure:

- In an inert atmosphere (e.g., a glovebox), dissolve equimolar amounts of CsX and GeX

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in a minimal amount of anhydrous methanol.

- Stir the solution at room temperature until all solids have dissolved.
- Slowly evaporate the solvent at a slightly elevated temperature (e.g., 40-60 °C) to induce crystallization.
- Collect the resulting crystalline powder.
- Confirm the phase purity and identity of the synthesized materials using powder X-ray diffraction (PXRD) and Raman spectroscopy.[\[6\]](#)

2. Solid-State

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Ge NMR Spectroscopy

Due to the challenging nature of the

^{73}Ge

Ge nucleus, experiments are best performed at high magnetic fields (>18 T) to improve sensitivity and resolution.^[6]

- Instrumentation:

- A high-field solid-state NMR spectrometer (e.g., 21.1 T).
- A suitable solid-state NMR probe (e.g., a 4 mm MAS probe).

- Sample Preparation:

- The synthesized CsGeX_3

^{73}Ge

powder is packed into a 4 mm zirconia rotor.

- The packing should be done carefully to ensure a homogeneous sample distribution and maximize the filling factor.

- Data Acquisition:

- Acquire static (non-spinning)

^{73}Ge

Ge NMR spectra.^[6]

- A Hahn-echo pulse sequence is typically used to acquire the wide quadrupolar powder patterns.
- Key experimental parameters (based on literature):
 - Magnetic Field: 21.1 T^[6]

- Pulse Sequence: Hahn-echo (

π

/2 -

τ

-

π

-

τ

- acq)

- Recycle Delay: Dependent on the spin-lattice relaxation time (T

1)

), typically ranging from 1 to 10 seconds.

- Number of Scans: A large number of scans are required for adequate signal-to-noise ratio, often in the range of 100,000 to 500,000.
- Reference: A secondary reference, such as GeCl

4)

, can be used.

3. Data Analysis and Interpretation

- Processing: The raw data (Free Induction Decay) is processed with an appropriate software package (e.g., TopSpin, VnmrJ) by applying Fourier transformation, phasing, and baseline correction.
- Spectral Fitting: The resulting powder pattern spectra are simulated and fitted to extract the key NMR parameters:

- Isotropic Chemical Shift (ngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted">

$$\delta_{iso}$$

): Provides information about the electronic environment and shielding around the Ge nucleus.

- Quadrupolar Coupling Constant (Cngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted">

$$Q$$

): Measures the strength of the interaction between the nuclear quadrupole moment and the electric field gradient (EFG) at the nucleus. It is a direct measure of the distortion of the local environment from cubic symmetry.[\[6\]](#)

- Asymmetry Parameter (ngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted">

$$\eta_Q$$

): Describes the deviation of the EFG from axial symmetry.

- Correlation with Structure: The extracted NMR parameters are correlated with structural features. For instance, a larger Cngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted">

$$Q$$

value indicates a greater degree of octahedral distortion.[\[6\]](#) These experimental results can be further complemented by Density Functional Theory (DFT) calculations to predict NMR parameters for proposed structural models.[\[1\]\[2\]\[3\]\[4\]](#)

Quantitative Data Summary

The following table summarizes the experimental

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Ge solid-state NMR parameters for the CsGeX

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(X = Cl, Br, I) series, as determined at a magnetic field of 21.1 T.[6] These values highlight the sensitivity of

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Ge NMR to the halide substitution and the resulting structural changes.

Compound	ngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted"> δ_{iso} δ_{iso} (ppm)	Cngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted"> Q_Q (MHz)	ngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted"> η_Q η_Q
CsGeCl	-50	33.7	0.10
CsGeBr	25	18.9	0.15
CsGeI	145	8.4	0.20

Data Interpretation:

- A clear inverse halide trend is observed for the isotropic chemical shift (ngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted">

δ_{iso} δ_{iso}

), with the signal becoming more deshielded as the halide is changed from Cl to I.[6]

- A significant decrease in the quadrupolar coupling constant (C_{Q}) is observed when moving down the halide group from Cl to I.[6] This indicates a reduction in the distortion of the GeX_6 octahedra, suggesting a more symmetric local environment around the germanium atom in CsGeI_3 compared to CsGeCl_3 .

Q_{Cl}

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octahedra, suggesting a more symmetric local environment around the germanium atom in CsGeI_3 compared to CsGeCl_3 .

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compared to CsGeCl_3 .

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[6]

Conclusion

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Ge solid-state NMR spectroscopy, particularly when performed at high magnetic fields, is a uniquely sensitive technique for probing the local structure in germanium-based perovskites.[1][2][3][4] It provides quantitative data on the degree of octahedral distortion that is often challenging to obtain with other methods. The protocols and data presented here serve as a valuable resource for researchers employing this advanced characterization technique to guide the design and development of new perovskite materials with tailored properties.

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